

# AZD2423 Technical Support Center: A Guide for Researchers

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## Compound of Interest

Compound Name: AZD2423

Cat. No.: B8103996

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This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to the handling, dissolution, and use of **AZD2423** powder. The following information is designed to address common challenges and questions that may arise during experimental procedures.

## Frequently Asked Questions (FAQs) & Troubleshooting

Q1: What is the recommended method for storing **AZD2423** powder?

For long-term storage, **AZD2423** powder should be kept in a dry, dark environment at -20°C for up to three years. For shorter periods, storage at 4°C for up to two years is also acceptable.

Q2: My **AZD2423** solution appears cloudy or has visible precipitate. What should I do?

Cloudiness or precipitation can occur during the preparation of **AZD2423** solutions. To aid dissolution, gentle heating and/or sonication can be applied. It is crucial to ensure the compound is fully dissolved before use in any experiment to guarantee accurate concentration and activity.

Q3: I'm preparing a stock solution in DMSO. Are there any special considerations?

Yes, when preparing a stock solution in DMSO, it is recommended to use a newly opened bottle of hygroscopic DMSO. The water content in older DMSO can significantly impact the

solubility of **AZD2423**. For in vitro studies, a concentration of 100 mg/mL (234.78 mM) in DMSO can be achieved with the aid of ultrasonication.

Q4: How should I store my prepared **AZD2423** stock solutions?

Prepared stock solutions of **AZD2423** in solvent should be stored at -80°C for up to six months or at -20°C for up to one month. When stored at -80°C, it is recommended to use the solution within six months.

Q5: For my in vivo experiments, can I prepare the working solution in advance?

It is highly recommended to prepare the working solution for in vivo experiments freshly on the day of use to ensure its stability and efficacy.

## Physicochemical and Solubility Data

Property	Value	Reference
Molecular Weight	425.93 g/mol	[1]
Appearance	Solid powder	[1]
Purity	>98%	[1]
Solubility		
DMSO	100 mg/mL (234.78 mM) (with ultrasonic)	[2]
In Vivo Formulation 1	≥ 2.5 mg/mL (5.87 mM)	[2]
Solvents	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	
In Vivo Formulation 2	≥ 2.5 mg/mL (5.87 mM)	
Solvents	10% DMSO, 90% (20% SBE-β-CD in Saline)	
In Vivo Formulation 3	≥ 2.5 mg/mL (5.87 mM)	
Solvents	10% DMSO, 90% Corn Oil	

## Experimental Protocols

### Preparation of a 10 mM Stock Solution in DMSO

- Weigh out the required amount of **AZD2423** powder.
- Add the appropriate volume of fresh, hygroscopic DMSO to achieve a 10 mM concentration.
- Vortex the solution thoroughly.
- If necessary, use an ultrasonic bath to ensure complete dissolution.
- Store the stock solution at -80°C or -20°C in small aliquots to avoid repeated freeze-thaw cycles.

### Preparation of an In Vivo Working Solution (Example: Formulation 1)

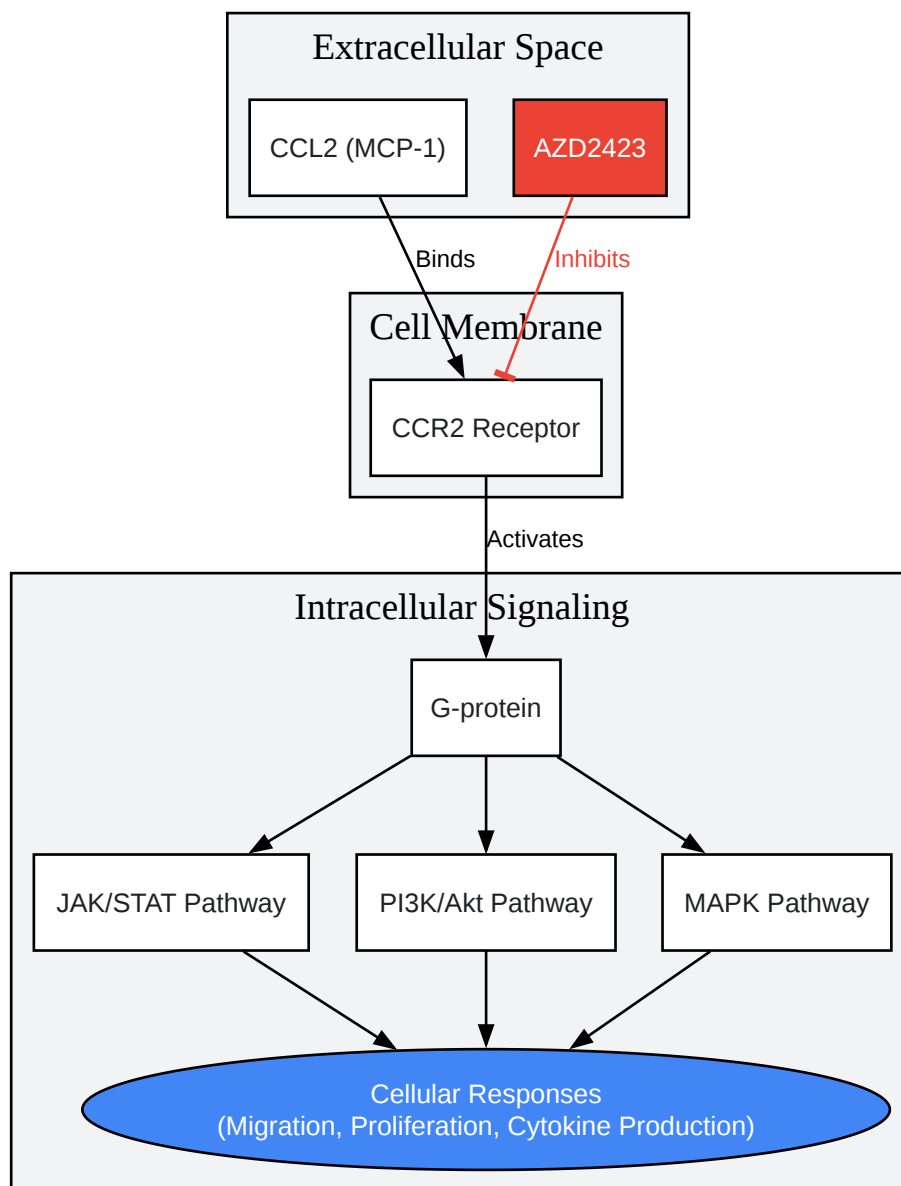
This protocol provides an example for preparing a 1 mL working solution.

- Prepare a 25 mg/mL stock solution of **AZD2423** in DMSO.
- In a sterile tube, add 100 µL of the 25 mg/mL **AZD2423** DMSO stock solution to 400 µL of PEG300.
- Mix the solution thoroughly until it is homogeneous.
- Add 50 µL of Tween-80 to the mixture and mix again.
- Add 450 µL of saline (0.9% w/v sodium chloride in ddH<sub>2</sub>O) to bring the final volume to 1 mL.
- The final concentrations of the components will be: 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.
- Prepare this working solution fresh on the day of the experiment.

## Visualized Workflows and Pathways

Experimental workflow for preparing **AZD2423** solutions.

**AZD2423** is a negative allosteric modulator of the C-C chemokine receptor 2 (CCR2). The binding of the chemokine ligand CCL2 (also known as MCP-1) to CCR2 initiates a signaling cascade that is implicated in inflammatory responses. **AZD2423** blocks this interaction and subsequent downstream signaling.



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Simplified CCR2 signaling pathway and the inhibitory action of **AZD2423**.

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## References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
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